

Spectroscopic Data of Pandamarilactonine B: A Technical Guide

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Compound of Interest

Compound Name: Pandamarilactonine B

Cat. No.: B1156770

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This technical guide provides a comprehensive overview of the spectroscopic data for **Pandamarilactonine B**, a pyrrolidine alkaloid isolated from the leaves of *Pandanus amaryllifolius*. The structural elucidation of this natural product was primarily achieved through a combination of Nuclear Magnetic Resonance (NMR) spectroscopy, Infrared (IR) spectroscopy, and Mass Spectrometry (MS). This document collates the available spectroscopic information and presents it in a structured format for ease of reference and comparison.

Chemical Structure

Pandamarilactonine B is a diastereomer of Pandamarilactonine A and has been found to exist as a racemate in its natural form. Its structure features a pyrrolidinyll α,β -unsaturated γ -lactone moiety and a γ -alkylidene α,β -unsaturated γ -lactone residue. The relative stereochemistry of **Pandamarilactonine B** was initially proposed based on spectroscopic analysis and later revised through total synthesis.

Spectroscopic Data

The following tables summarize the key spectroscopic data for **Pandamarilactonine B**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a cornerstone technique for the structural elucidation of organic molecules, providing detailed information about the carbon-hydrogen framework.

Table 1: ^1H NMR Spectroscopic Data for **Pandamarilactonine B**

Position	Chemical Shift (δ , ppm)	Multiplicity	Coupling Constant (J, Hz)
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Table 2: ^{13}C NMR Spectroscopic Data for **Pandamarilactonine B**

Position	Chemical Shift (δ , ppm)
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Infrared (IR) Spectroscopy

IR spectroscopy provides information about the functional groups present in a molecule by measuring the absorption of infrared radiation.

Table 3: IR Spectroscopic Data for **Pandamarilactonine B**

Wavenumber (cm^{-1})	Assignment
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Mass Spectrometry (MS)

Mass spectrometry is used to determine the molecular weight and elemental composition of a compound, as well as to gain structural information from its fragmentation pattern.

Table 4: Mass Spectrometry Data for **Pandamarilactonine B**

m/z	Relative Intensity (%)	Assignment
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Experimental Protocols

Detailed experimental protocols are crucial for the replication of scientific findings and for the comparison of data across different studies.

Isolation of Pandamarilactonine B

Pandamarilactonine B is typically isolated from the leaves of *Pandanus amaryllifolius*. The general procedure involves:

- **Extraction:** The dried and powdered leaves are extracted with a suitable solvent, such as methanol or ethanol.
- **Partitioning:** The crude extract is then subjected to liquid-liquid partitioning to separate compounds based on their polarity.
- **Chromatography:** The alkaloid fraction is further purified using a combination of chromatographic techniques, such as silica gel column chromatography and high-performance liquid chromatography (HPLC), to yield pure **Pandamarilactonine B**.

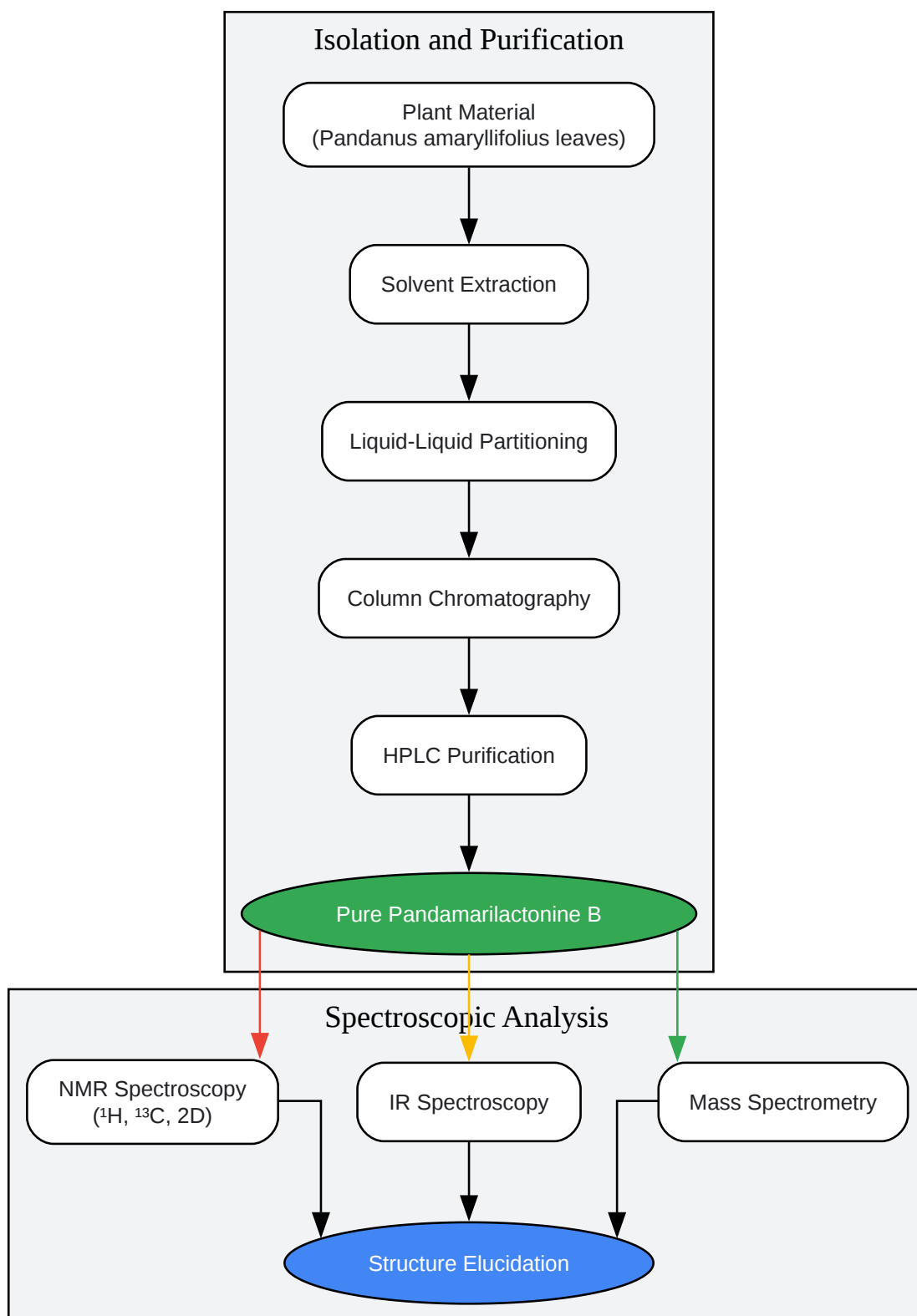
Spectroscopic Analysis

- **NMR Spectroscopy:** ^1H and ^{13}C NMR spectra are typically recorded on a high-field NMR spectrometer (e.g., 400 or 500 MHz) using a deuterated solvent such as chloroform-d (CDCl_3) or methanol-d₄ (CD_3OD). Chemical shifts are reported in parts per million (ppm) relative to a residual solvent peak or an internal standard (e.g., tetramethylsilane, TMS).
- **IR Spectroscopy:** IR spectra are commonly obtained using a Fourier-transform infrared (FTIR) spectrometer. The sample can be prepared as a thin film on a salt plate (e.g., NaCl or KBr) or as a KBr pellet.

- Mass Spectrometry: High-resolution mass spectra are often acquired using techniques such as Fast Atom Bombardment (FAB-MS) or Electrospray Ionization (ESI-MS) to determine the accurate mass and molecular formula of the compound.

Workflow for Spectroscopic Analysis

The following diagram illustrates a typical workflow for the isolation and spectroscopic characterization of a natural product like **Pandamarilactonine B**.



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Caption: Workflow for the Isolation and Spectroscopic Characterization of **Pandamarilactonine B**.

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